

Personal protective equipment for handling Sirt1-IN-3

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Compound of Interest

Compound Name: Sirt1-IN-3

Cat. No.: B10861310

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Essential Safety and Handling Guide for Sirt1-IN-3

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of Sirt1-IN-3, a potent and selective Sirtuin 1 (SIRT1) inhibitor. Given that the toxicological properties of this compound have not been thoroughly investigated, a cautious approach is paramount. Adherence to these procedural guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Immediate Safety and Hazard Information

Sirt1-IN-3 is a research chemical with limited safety data. Based on information for similar compounds, it should be handled as a potentially hazardous substance. Key immediate concerns include:

- Irritation: May cause skin and serious eye irritation.^[1]
- Unknown Toxicity: The full toxicological profile is unknown. Assume the compound is harmful if inhaled, ingested, or absorbed through the skin.^[1]

Quantitative Data Summary

The following tables summarize the known quantitative data for **Sirt1-IN-3** and a related compound, providing a quick reference for its physical, chemical, and biological properties.

Table 1: Physicochemical Properties of **Sirt1-IN-3** and a Related Compound

Property	Value (Sirt1-IN-3)	Value (SIRT-IN-3, a related compound)	Source(s)
Molecular Formula	C ₁₃ H ₁₂ N ₂ O	C ₁₃ H ₁₂ N ₂ O	[2]
Molecular Weight	212.25 g/mol	212.25 g/mol	[2][3]
CAS Number	2470969-91-4	1211-19-4	[2][4]
Appearance	White to yellow solid powder	Not specified	[2]
Boiling Point	Not specified	413.3°C at 760 mmHg	[2]
Flash Point	Not specified	203.8°C	[2]
Density	Not specified	1.218 g/cm ³	[2]

Table 2: Solubility Data for **Sirt1-IN-3**

Solvent	Solubility	Source(s)
DMSO	≥ 250 mg/mL (≥ 1177.86 mM)	[2]
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.08 mg/mL (≥ 9.80 mM)	[2]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (≥ 9.80 mM)	[2]
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (≥ 9.80 mM)	[2]

Table 3: Biological Activity of **Sirt1-IN-3**

Parameter	Value	Source(s)
Primary Target	SIRT1	[4][5]
IC ₅₀ (SIRT1)	4.2 μ M	[4]
IC ₅₀ (SIRT2)	74 μ M (for a related compound)	[3]
IC ₅₀ (SIRT3)	235 μ M (for a related compound)	[3]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling of **Sirt1-IN-3**.

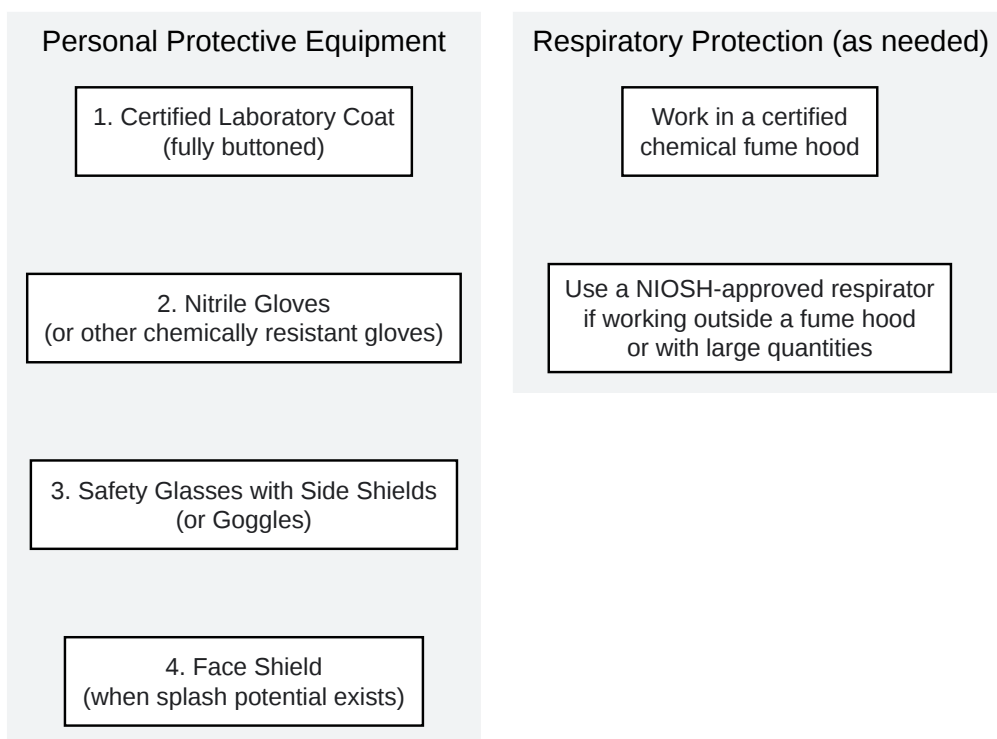
Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks. If compromised, do not open and follow your institution's emergency procedures for chemical spills.
- **Storage of Solid Compound:** Store the solid powder at -20°C for long-term stability (up to 3 years). For shorter periods, 4°C is acceptable (up to 2 years). The compound should be protected from light.[2]
- **Storage of Stock Solutions:** Once reconstituted in a solvent, aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles. Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month. Ensure containers are tightly sealed and protected from moisture and light.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Sirt1-IN-3**.

Mandatory PPE for Handling Sirt1-IN-3



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Caption: Required personal protective equipment for handling **Sirt1-IN-3**.

Handling and Experimental Use

- Designated Area: All handling of **Sirt1-IN-3**, including weighing and preparing solutions, should be conducted in a designated area, preferably within a certified chemical fume hood.
- Avoid Aerosol Generation: Take care to avoid the generation of dust or aerosols when handling the solid compound.
- Solution Preparation: When preparing solutions, add the solvent to the vial containing the **Sirt1-IN-3** powder slowly to avoid splashing.

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan

- **Waste Classification:** All waste contaminated with **Sirt1-IN-3** (e.g., pipette tips, vials, gloves) must be treated as hazardous chemical waste.
- **Solid Waste:** Collect all solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **Sirt1-IN-3** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Disposal Compliance:** Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Sirt1-IN-3**.

Spills

- **Small Spills:**
 - Alert others in the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material (e.g., chemical absorbent pads, vermiculite).
 - Carefully collect the absorbed material and any contaminated debris into a sealed, labeled hazardous waste container.
 - Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water.

- Collect all cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Prevent entry to the contaminated area.

Personal Exposure

- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)
 - Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)
 - Seek immediate medical attention.[\[1\]](#)
- Skin Contact:
 - Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)
 - Remove contaminated clothing and shoes. Wash clothing before reuse.[\[1\]](#)
 - Seek medical attention if irritation or other symptoms develop.[\[1\]](#)
- Inhalation:
 - Move the individual to fresh air immediately.[\[1\]](#)
 - If the person is not breathing, give artificial respiration.[\[1\]](#)
 - Seek immediate medical attention.[\[1\]](#)
- Ingestion:

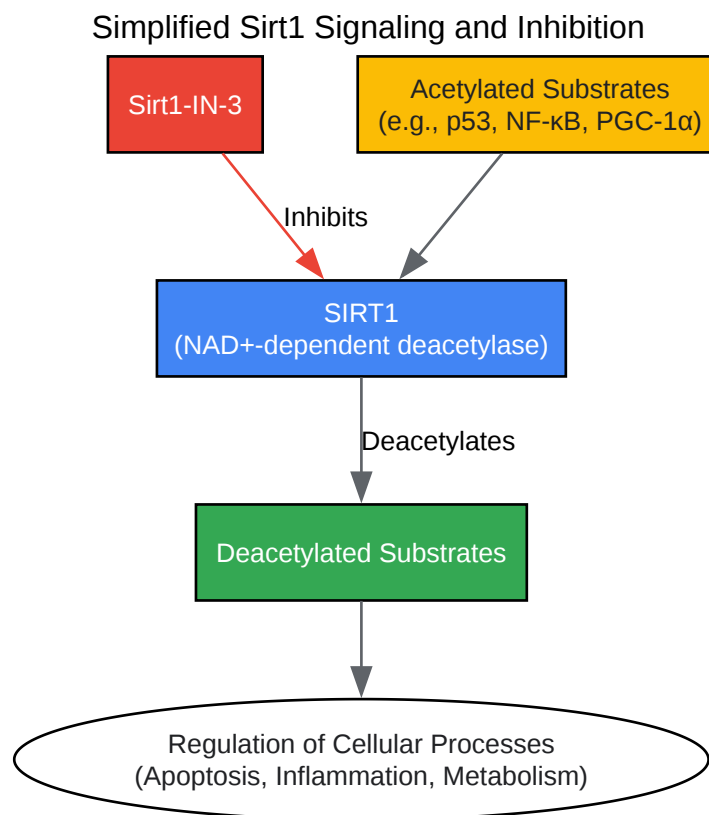
- Do NOT induce vomiting.[1]
- Wash out the mouth with water, provided the person is conscious.[1]
- Never give anything by mouth to an unconscious person.[1]
- Seek immediate medical attention.[1]

Fire

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam fire extinguisher.
- Hazards: In the event of a fire, toxic fumes may be produced.
- Firefighter Precautions: Firefighters should wear self-contained breathing apparatus and full protective gear.

Experimental Protocols and Signaling Pathways

While detailed experimental protocols are beyond the scope of this safety guide, it is important to understand the biological context of **Sirt1-IN-3**'s activity. Sirt1 is a NAD⁺-dependent deacetylase involved in numerous cellular processes.



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Caption: **Sirt1-IN-3** inhibits the deacetylase activity of SIRT1.

By inhibiting SIRT1, **Sirt1-IN-3** can modulate the acetylation status and activity of various downstream targets, thereby influencing critical cellular pathways involved in apoptosis, inflammation, and metabolism. Researchers using this compound should be aware of its potential to broadly impact cellular function.

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